

# A Preliminary Technical Guide to Trimorpholinophosphine Oxide: Synthesis, Characterization, and Applications

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## Compound of Interest

Compound Name:	Trimorpholinophosphine oxide
CAS No.:	4441-12-7
Cat. No.:	B1293928

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Executive Summary: **Trimorpholinophosphine oxide** (TMPO) is a versatile organophosphorus compound with significant potential in diverse fields of chemical research and development. Characterized by a central phosphorus atom double-bonded to an oxygen and single-bonded to three morpholine rings, TMPO serves as a valuable synthetic intermediate, a robust ligand in coordination chemistry, and a potential catalyst in organic synthesis.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of TMPO, including its physicochemical properties, a detailed synthesis protocol, in-depth analytical and spectroscopic characterization, and a discussion of its current and prospective applications. The guide is intended for researchers, scientists, and drug development professionals seeking to leverage the unique properties of this compound in their work.

## Introduction to Trimorpholinophosphine Oxide

**Trimorpholinophosphine oxide**, also known as phosphoric acid trimorpholide, is a white crystalline solid at room temperature.<sup>[1]</sup> Its molecular structure, featuring the polar phosphine oxide group and the Lewis basic nitrogen and oxygen atoms of the morpholine moieties,

imparts a unique combination of reactivity and stability. This structure makes it an effective ligand for metal complexes, enhancing their stability and catalytic activity.[1] Furthermore, TMPO is explored as a key building block in the synthesis of more complex molecules, including pharmaceuticals and specialty polymers.[1][2][3] Its utility in drug development is underscored by the broader class of phosphine oxides, which have been incorporated into approved drugs to enhance properties like solubility and metabolic stability.[3]

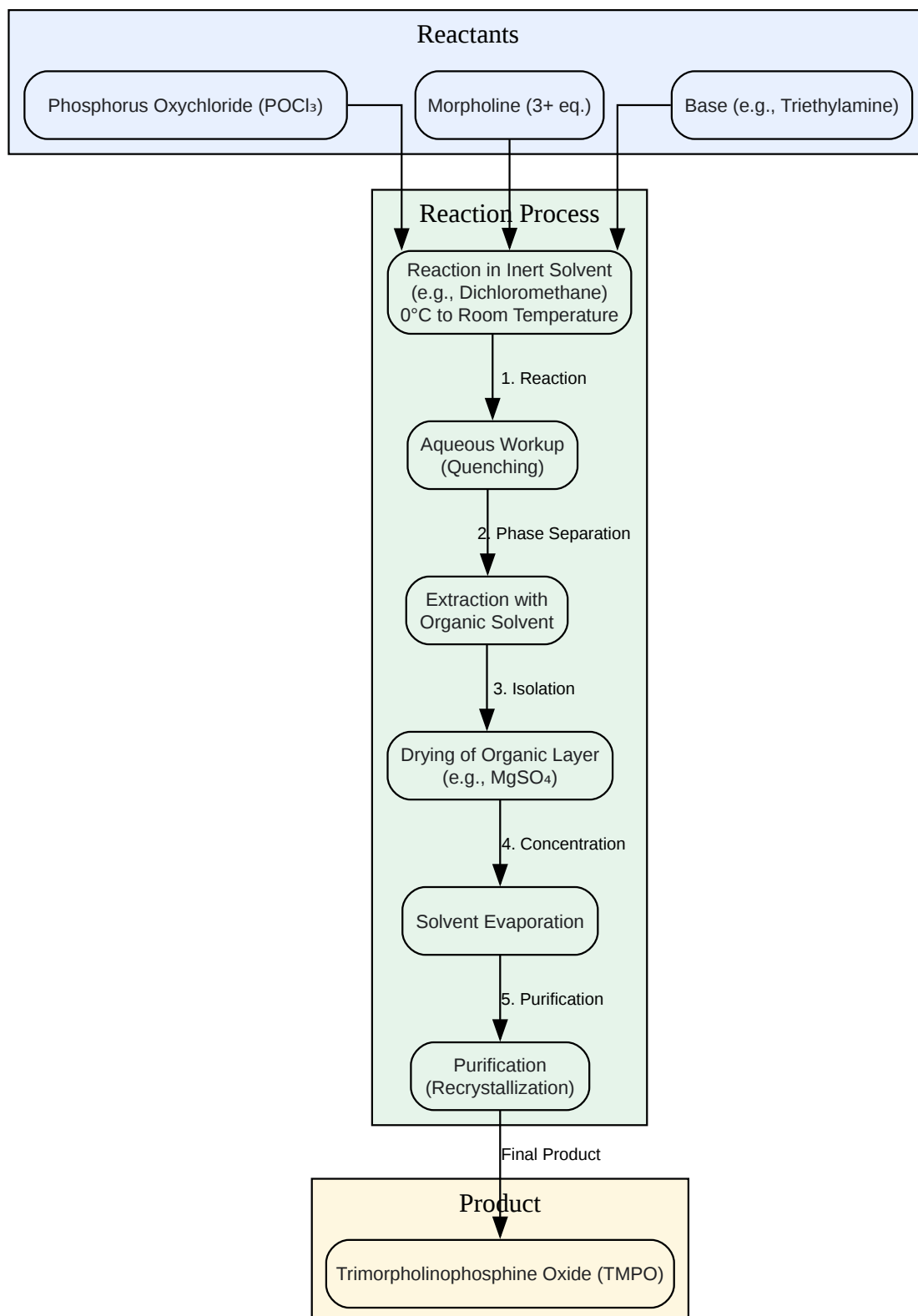
## Physicochemical and Spectroscopic Data

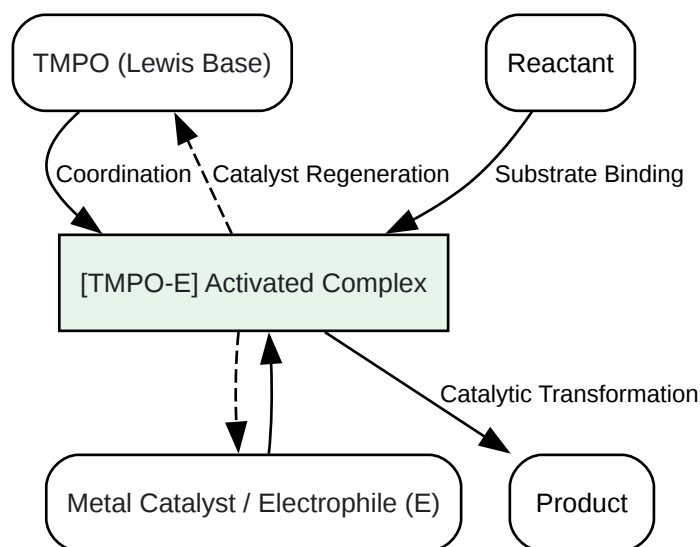
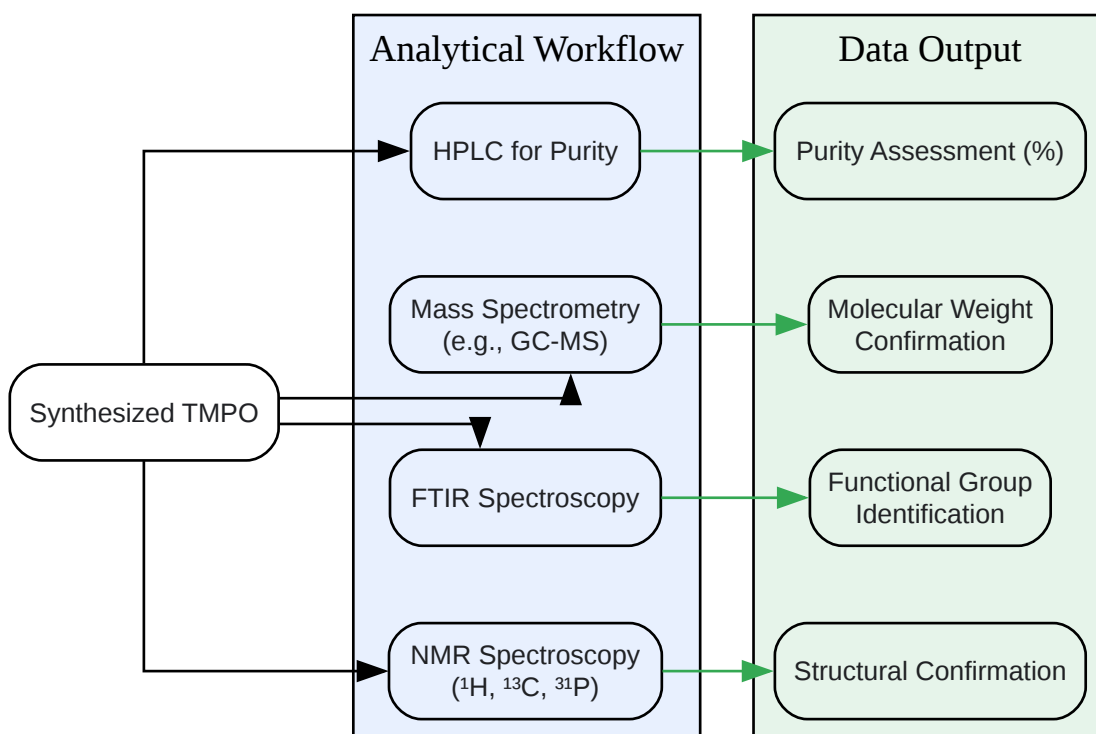
A summary of the key physicochemical and identifying information for **Trimorpholinophosphine oxide** is presented below.

Property	Value	Reference(s)
Molecular Formula	C <sub>12</sub> H <sub>24</sub> N <sub>3</sub> O <sub>4</sub> P	[1][4]
Molecular Weight	305.31 g/mol	[1][4]
CAS Number	4441-12-7	[1]
Appearance	White crystalline powder	[1][2]
Melting Point	185 - 195 °C	[1]
Solubility	Soluble in water	[2]
Purity (Typical)	≥ 98% (HPLC)	[1]
IUPAC Name	4-(dimorpholin-4-ylphosphoryl)morpholine	[2]

## Synthesis and Mechanism

**Trimorpholinophosphine oxide** is most commonly synthesized through the reaction of phosphorus oxychloride (POCl<sub>3</sub>) with an excess of morpholine. The reaction proceeds via a nucleophilic substitution mechanism where the nitrogen atom of morpholine attacks the electrophilic phosphorus center, displacing a chloride ion. This process is repeated three times, with a base typically added to neutralize the hydrochloric acid byproduct.





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## Sources

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- [3. nbinno.com \[nbinno.com\]](https://www.nbinno.com)
- [4. static.cymitquimica.com \[static.cymitquimica.com\]](https://static.cymitquimica.com)
- To cite this document: BenchChem. [A Preliminary Technical Guide to Trimorpholinophosphine Oxide: Synthesis, Characterization, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293928/docs#a-preliminary-technical-guide-to-trimorpholinophosphine-oxide-synthesis-characterization-and-applications>]

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